

A Comprehensive Technical Guide to the Chemical Properties of Cerium Tetrafluoride

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Compound of Interest

Compound Name: CEF4

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cerium Tetrafluoride (CeF_4), also known as ceric fluoride, is a white crystalline inorganic compound. It stands out as the only stable tetrafluoride among the lanthanide series, a property attributed to the stability of the cerium(IV) ion's electron configuration, which is isoelectronic with Xenon.[1] As a strong oxidizing and fluorinating agent, CeF_4 is a compound of significant interest in various fields of research and development.[2][3] Its applications span from catalysis in organic synthesis to the production of advanced materials such as optical coatings, fluoride-ion conductors for solid-state batteries, and luminescent materials.[4] This guide provides an in-depth overview of the chemical properties, synthesis protocols, and key applications of Cerium Tetrafluoride, tailored for a scientific audience.

Physical and Chemical Properties

Cerium Tetrafluoride is a solid material with a high melting point and density. It is generally insoluble in water, though it undergoes slow hydrolysis.

Quantitative Data

The fundamental physical and thermodynamic properties of Cerium Tetrafluoride are summarized in the tables below.

Property	Value	References
Appearance	White to beige crystalline powder	
Molar Mass	216.11 g/mol	
Density	4.77 g/cm ³	
Melting Point	~600-650 °C (decomposes)	
Solubility	Insoluble in water and organic solvents	
Soluble in DMSO		

Table 1: Physical Properties of Cerium Tetrafluoride

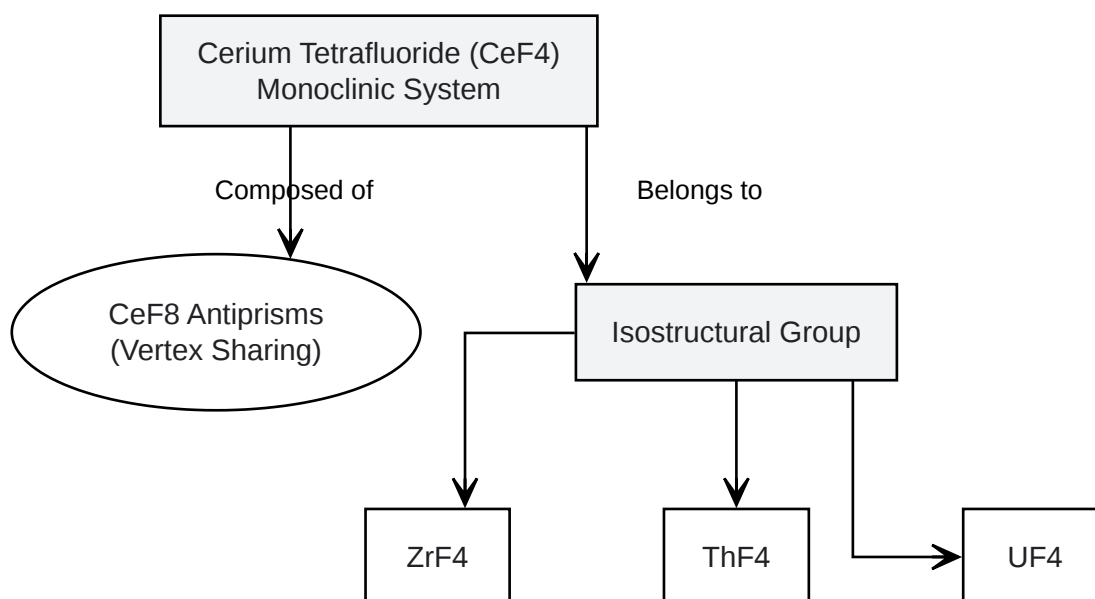
Thermodynamic Parameter	Value	References
Standard Enthalpy of Formation ($\Delta_f H^\circ$, solid, 298 K)	-1939.9 ± 7.6 kJ/mol	
Standard Enthalpy of Sublimation ($\Delta_s H^\circ$, 298 K)	270.2 ± 1.7 kJ/mol	

Table 2: Thermodynamic Data for Cerium Tetrafluoride

Crystal Structure

Anhydrous Cerium Tetrafluoride possesses a monoclinic crystal structure. It is isostructural with several other tetrafluorides, including those of zirconium (ZrF₄), thorium (ThF₄), uranium (UF₄), and plutonium (PuF₄). The fundamental structure is composed of vertex-sharing CeF₈ antiprisms.

Hydrated forms of cerium tetrafluoride also exist. A monohydrate (CeF₄·H₂O) can be obtained from aqueous solutions, but it cannot be dehydrated without decomposition. More complex hydrates, such as Ce₃F₁₂·H₂O and a compound presumed to be (H₃O)Ce₃F₁₀·2H₂O, have been identified under hydrothermal conditions.



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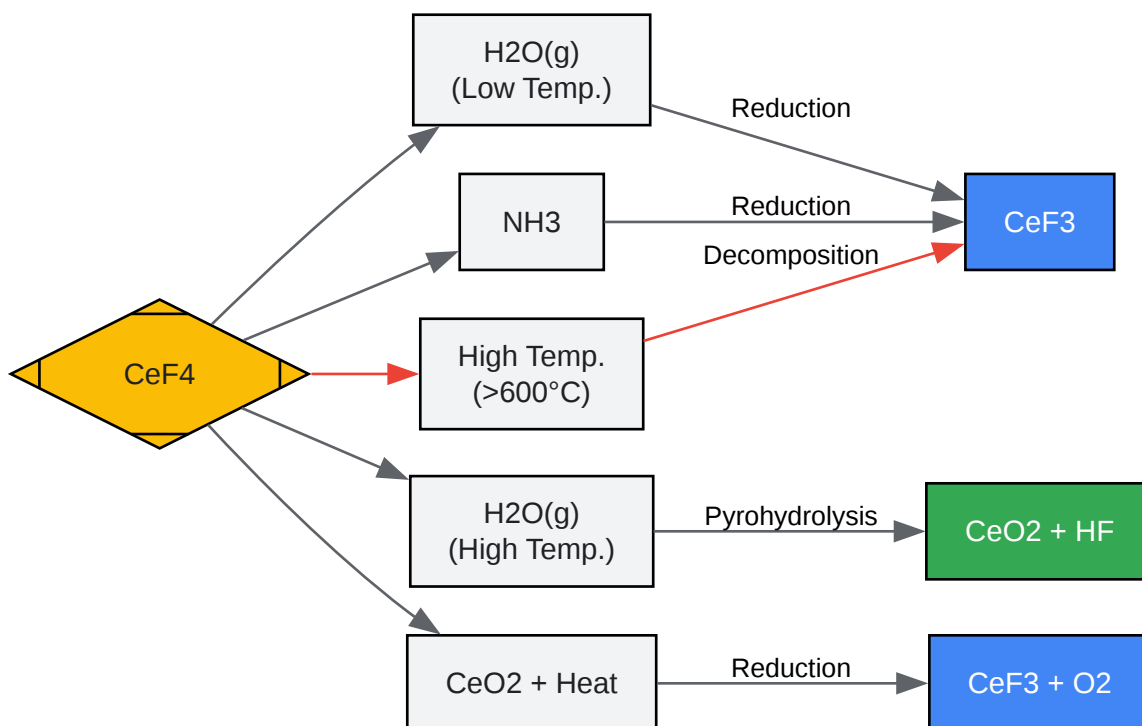
Crystal Structure Relationship of CeF₄

Reactivity and Stability

Cerium Tetrafluoride is a powerful oxidizing agent, a characteristic derived from the high +4 oxidation state of the cerium ion.

- **Thermal Stability:** CeF₄ exhibits complex behavior at elevated temperatures. It sublimes incongruently, and this process competes with its thermal decomposition into Cerium Trifluoride (CeF₃) in the solid phase. At temperatures between 835-841°C, it melts with significant decomposition, yielding a fluorine-poor liquid and a fluorine-rich vapor.
- **Reaction with Water:** The compound is very slowly hydrolyzed by cold water. However, it is readily reduced to CeF₃ by water vapor at low temperatures. At higher temperatures, it undergoes quantitative conversion (pyrohydrolysis) to cerium dioxide (CeO₂) and hydrogen fluoride (HF). Hydrothermal treatment of hydrated CeF₄ above 130°C also results in hydrolysis and reduction to CeO₂ and CeF₃.
- **Other Reactions:**
 - It is easily reduced to CeF₃ by ammonia.

- When heated with CeO_2 , it is reduced to CeF_3 with the liberation of oxygen.



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Key Reactivity Pathways of Cerium Tetrafluoride

Experimental Protocols

Dry Synthesis of Nanoscale Cerium Tetrafluoride

This method describes a dry process for forming CeF_4 nanoparticles by first synthesizing an intermediate, $(\text{NH}_4)_4\text{CeF}_8$, and then thermally decomposing it.

Materials:

- Cerium dioxide (CeO_2 , 99.9%)
- Ammonium bifluoride (NH_4HF_2 , 98%)
- Argon gas (Ar)

Procedure:

- Preparation of Intermediate $(\text{NH}_4)_4\text{CeF}_8$:
 - Dry the NH_4HF_2 in an oven at 350 K for 60 minutes to remove absorbed water.
 - Under anaerobic conditions, mix CeO_2 and NH_4HF_2 in a 1:6 molar ratio.
 - Grind the powder mixture in an agate mortar for 10 minutes.
 - Transfer the mixture to a suitable reactor and heat at 390 K in a vacuum for 4 hours to obtain $(\text{NH}_4)_4\text{CeF}_8$.
- Synthesis of CeF_4 Nanoparticles:
 - Place the synthesized $(\text{NH}_4)_4\text{CeF}_8$ powder into a platinum crucible within a quartz tube furnace.
 - Purge the furnace tube with argon gas at a flow rate of 10 mL/min for 30 minutes.
 - Heat the furnace to 570 K at a rate of 5 K/min.
 - Maintain the temperature at 570 K for 10 hours. During this period, continue the argon flow at a reduced rate of 8 mL/min.
 - After the reaction is complete, cool the furnace to room temperature under the argon atmosphere to yield CeF_4 nanoparticles.

Fluorination Synthesis of Anhydrous Cerium Tetrafluoride

Anhydrous CeF_4 is best prepared through direct high-temperature fluorination.

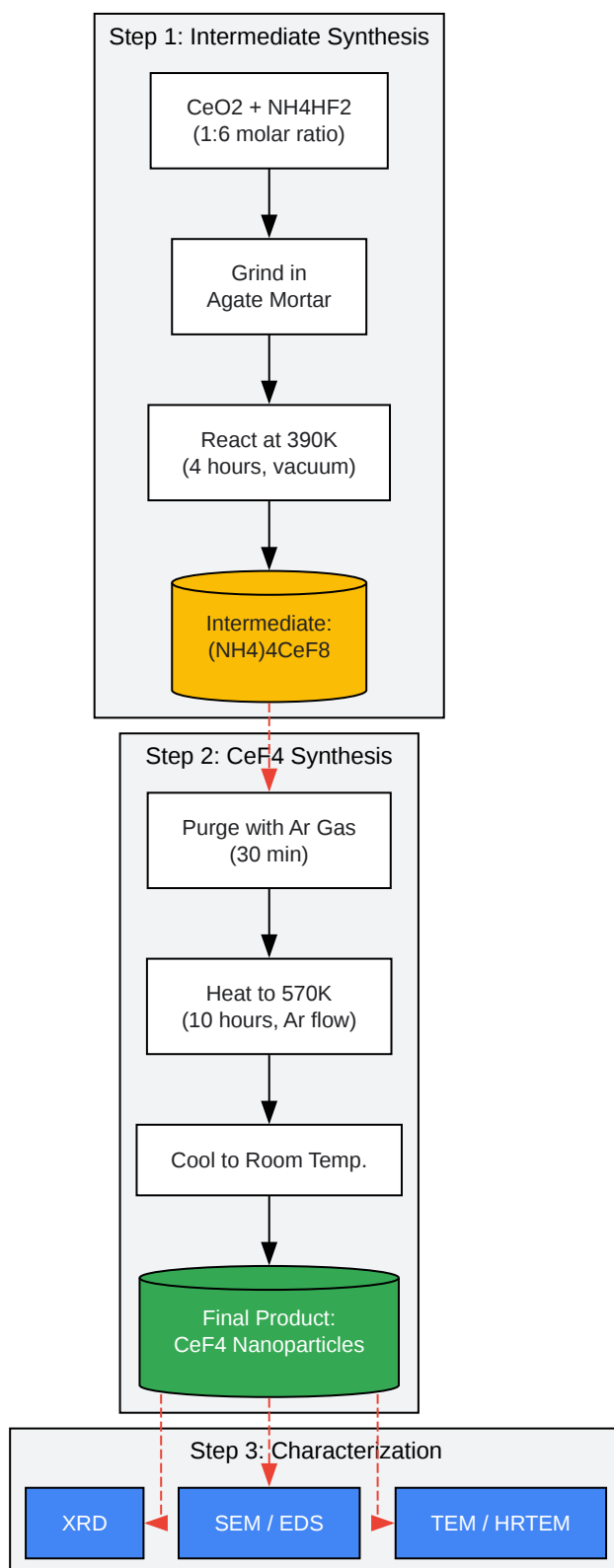
Procedure:

- React cerium dioxide (CeO_2) with fluorine gas (F_2) at temperatures between 350-500°C.
- Alternatively, fluorinate cerium trifluoride (CeF_3) with fluorine gas at 500°C.

Characterization Methods

The synthesized products are typically characterized using a suite of analytical techniques:

- X-ray Powder Diffraction (XRD): To analyze the crystal structure and phase purity.
- Scanning Electron Microscopy (SEM): To observe the morphology and size of the particles.
- Energy-Dispersive X-ray Spectroscopy (EDS): To determine the elemental composition.
- Transmission Electron Microscopy (TEM) and High-Resolution TEM (HRTEM): For detailed evaluation of nanoparticle size, shape, and crystalline structure.



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Experimental Workflow for Dry Synthesis of CeF_4

Applications in Research and Drug Development

The unique properties of Cerium Tetrafluoride make it a valuable tool for researchers.

- **Catalysis:** Cerium compounds are widely used as catalysts, and CeF_4 is no exception. It serves as a catalyst in various chemical reactions, particularly in organic synthesis, where it can improve reaction rates and yields. The facile switching between Ce(III) and Ce(IV) oxidation states is crucial for its catalytic activity, especially in redox reactions. This property is harnessed in applications like automotive catalytic converters and petroleum refining.
- **Fluorinating Agent:** As a high-valency metal fluoride, CeF_4 can be employed as a reagent for the fluorination of organic compounds. The introduction of fluorine atoms into drug molecules is a common strategy in medicinal chemistry to modulate properties such as metabolic stability, lipophilicity, and binding affinity.
- **Advanced Materials:** In materials science, CeF_4 is used to create optical coatings, enhancing the durability and anti-reflective properties of lenses and mirrors. Its high thermal stability makes it suitable for advanced ceramics and glass manufacturing. Furthermore, its potential use in developing fluoride-ion conductors for solid-state batteries is an active area of research.
- **Non-Radioactive Analogue:** In fundamental research, cerium can serve as a non-radioactive substitute for actinides like uranium and plutonium for initial experimental explorations due to similarities in their chemistry.

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